

Application Notes and Protocols: Surface Modification of Silica with Methylenebis(chlorodimethyl)silane

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Compound of Interest

Compound Name: Silane,
methylenebis(chlorodimethyl-)

Cat. No.: B1596193

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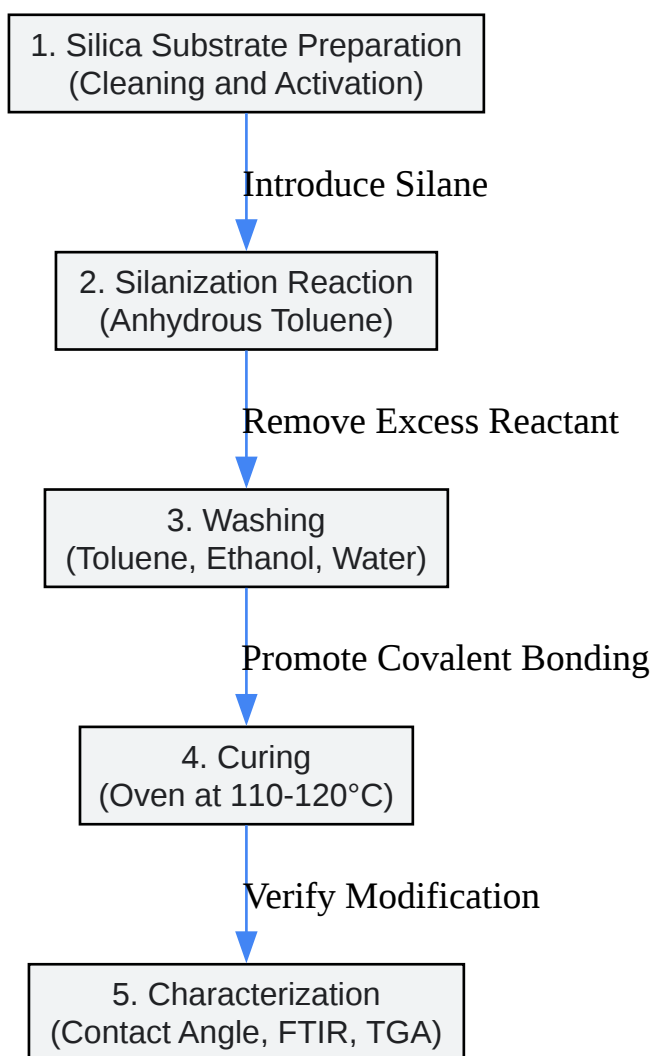
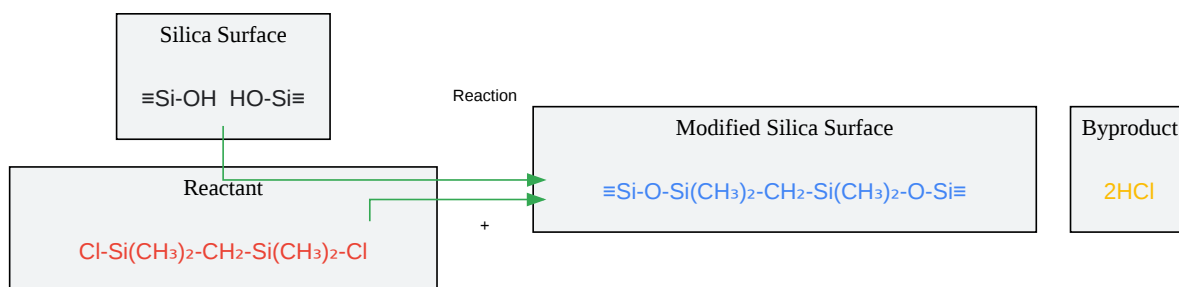
Introduction

Surface modification of silica is a critical technique in various scientific and industrial fields, including chromatography, drug delivery, and biomaterial development. The functionalization of silica surfaces allows for the tuning of their chemical and physical properties, such as hydrophobicity, reactivity, and biocompatibility. Methylenebis(chlorodimethyl)silane is a bifunctional organosilane that can be used to create a cross-linked, hydrophobic layer on silica surfaces. This modification can enhance the stability of the silica material and alter its interaction with different media. These application notes provide a detailed protocol for the surface modification of silica using methylenebis(chlorodimethyl)silane, along with expected outcomes and potential applications.

Chemical Reaction Pathway

The surface modification of silica with methylenebis(chlorodimethyl)silane proceeds through the reaction of the chlorosilyl groups with the silanol groups (Si-OH) present on the silica surface. This reaction forms stable siloxane bonds (Si-O-Si), covalently attaching the methylenebis(dimethylsilyl) groups to the surface. The bifunctional nature of the silane allows

for cross-linking between adjacent silanol groups or polymerization on the surface, creating a robust and hydrophobic coating.



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